

Foreword: The Strategic Value of Non-Canonical Amino Acids

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Compound of Interest

Compound Name: *Acetyl-D-Homophenylalanine*

CAS No.: 63393-59-9

Cat. No.: B556425

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In the landscape of modern drug discovery and peptide engineering, the deliberate incorporation of non-canonical amino acids has transitioned from a niche academic pursuit to a cornerstone of rational molecular design. These tailored building blocks offer a powerful toolkit to modulate the pharmacological profile of therapeutic candidates, enhancing properties such as metabolic stability, receptor affinity, and oral bioavailability. Among these, **Acetyl-D-Homophenylalanine**, a derivative of the non-proteinogenic amino acid D-homophenylalanine, stands out. Its unique structure—featuring an extended phenylbutyl side chain and the unnatural D-chiral configuration—provides a distinct steric and conformational profile that is invaluable for designing novel peptides and small molecule inhibitors.^{[1][2]} This guide provides a comprehensive overview of the synthesis, purification, characterization, and application of **Acetyl-D-Homophenylalanine**, grounded in established chemical principles and field-proven methodologies.

Physicochemical and Structural Profile

A thorough understanding of a molecule's fundamental properties is the bedrock of its application. **Acetyl-D-Homophenylalanine** is characterized by the following key identifiers and properties, which dictate its handling, reactivity, and analytical behavior.

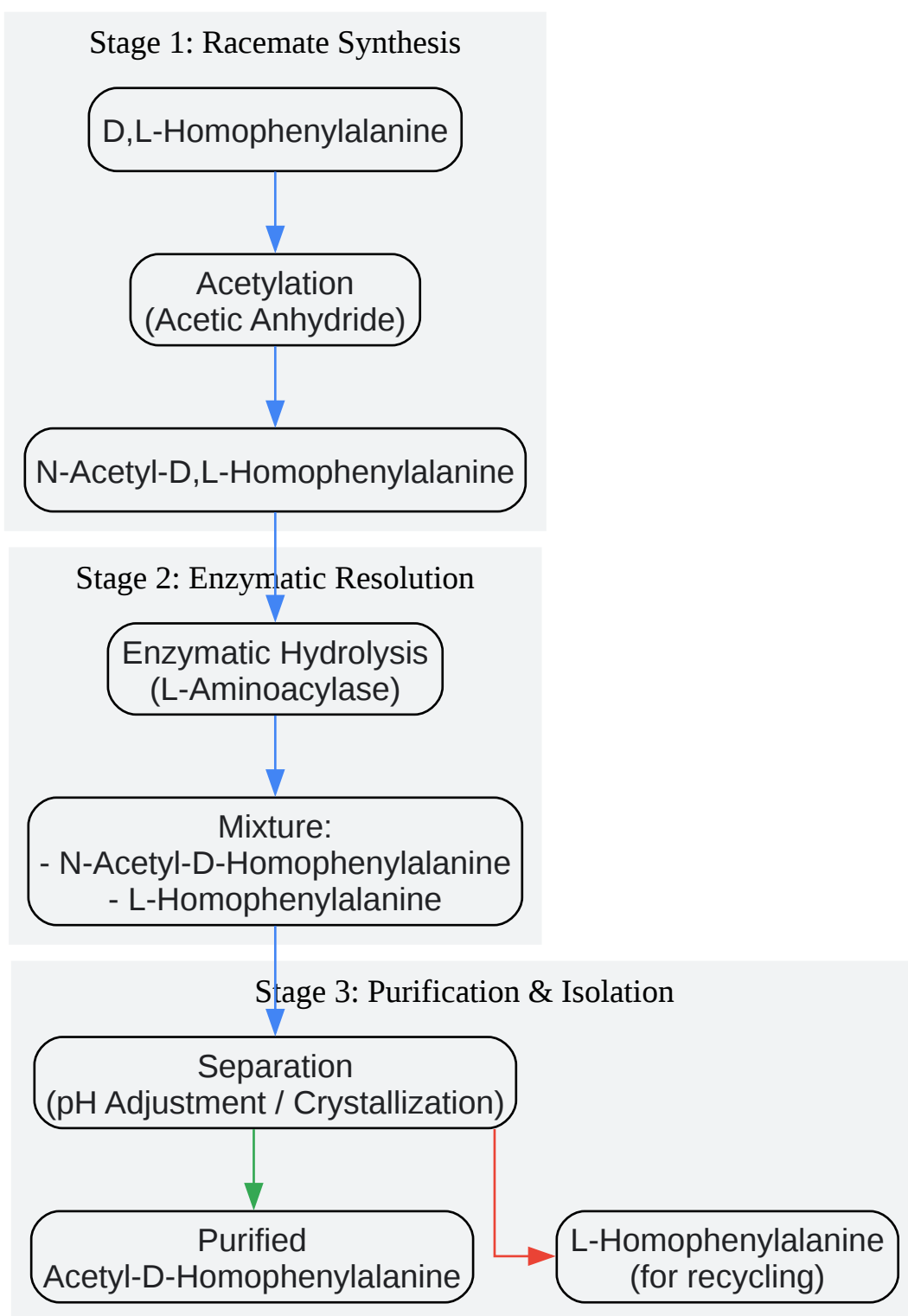
Property	Value	Source
IUPAC Name	(2R)-2-acetamido-4-phenylbutanoic acid	[3]
CAS Number	63393-59-9	[3][4]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[3][4]
Molecular Weight	221.25 g/mol	[3]
Appearance	White to off-white crystalline powder	Supplier Data
Melting Point	Data not consistently available; varies with purity	N/A
Solubility	Soluble in methanol, ethanol; limited solubility in water	General knowledge
Optical Rotation	Specific rotation is a key parameter for enantiomeric purity	N/A

Synthesis Strategy: A Chemoenzymatic Approach

The synthesis of an enantiomerically pure N-acetylated D-amino acid is a non-trivial challenge that demands a stereoselective strategy. Direct asymmetric synthesis can be complex and costly. Therefore, the most robust and industrially scalable approach is the kinetic resolution of a racemic precursor using a stereospecific enzyme. This chemoenzymatic pathway leverages a straightforward chemical acetylation followed by a highly selective enzymatic hydrolysis step.

Workflow Overview

The synthesis is logically divided into three primary stages: synthesis of the racemic precursor, enzymatic resolution to isolate the desired D-enantiomer, and finally, rigorous purification and characterization.



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Caption: Chemoenzymatic synthesis workflow for **Acetyl-D-Homophenylalanine**.

Stage 1: Synthesis of Racemic N-Acetyl-D,L-Homophenylalanine

Causality: The first step involves protecting the amino group of the racemic D,L-homophenylalanine via acetylation. Acetic anhydride is the reagent of choice due to its high reactivity and the fact that the only byproduct is acetic acid, which can be easily removed. The reaction is typically performed in a glacial acetic acid solvent to ensure miscibility and facilitate the reaction.[5]

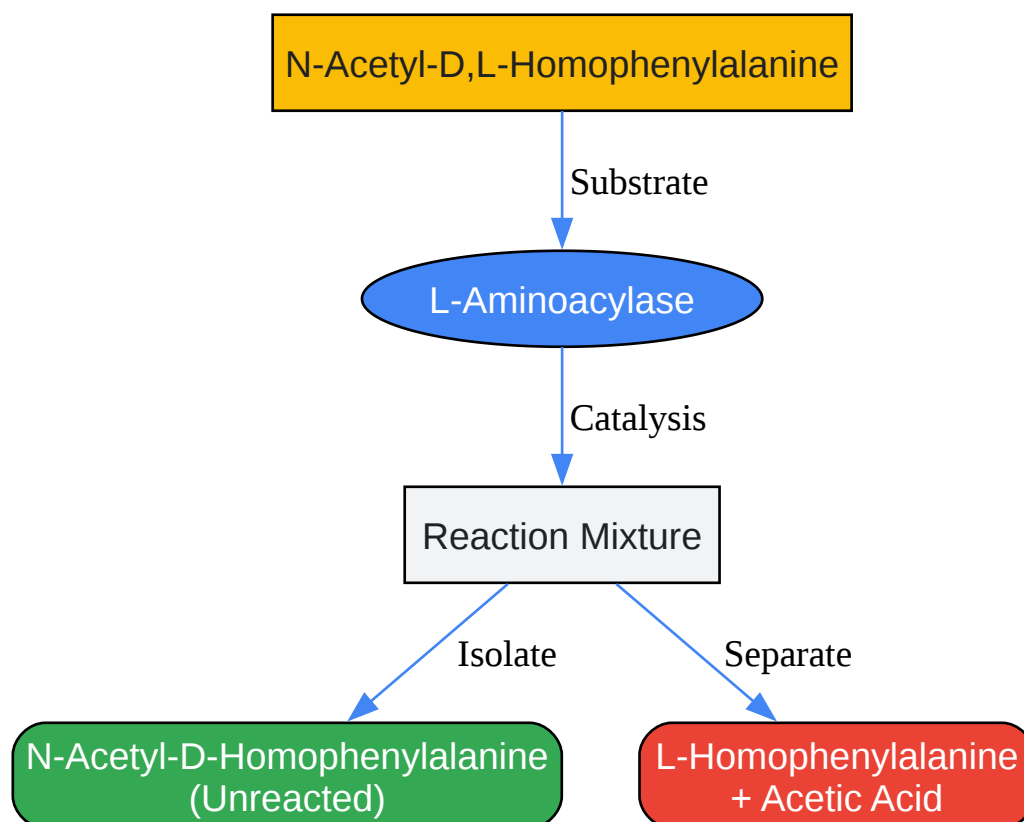
Experimental Protocol:

- **Setup:** To a 3-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, add D,L-Homophenylalanine (1 equiv.) and glacial acetic acid (5-10 volumes).
- **Reagent Addition:** Cool the resulting slurry to 0-5°C in an ice bath. Add acetic anhydride (1.1-1.2 equiv.) dropwise via the dropping funnel, ensuring the internal temperature does not exceed 15°C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 2-4 hours until the reaction is complete (monitored by TLC or HPLC).
- **Workup:** Concentrate the reaction mixture under reduced pressure to remove the bulk of the acetic acid. Add water to the residue and stir. The product, N-Acetyl-D,L-Homophenylalanine, will often precipitate.
- **Isolation:** Collect the solid product by filtration, wash thoroughly with cold water to remove residual acetic acid and unreacted starting material, and dry under vacuum. The yield is typically >90%.

Stage 2: Enzymatic Kinetic Resolution

Causality and Trustworthiness: This step is the core of the stereoselective synthesis and is a self-validating system. We employ an L-aminoacylase, an enzyme that exhibits high stereospecificity for hydrolyzing the N-acetyl group from L-amino acids while leaving the D-enantiomer untouched.[6][7] This biological catalysis operates under mild pH and temperature

conditions, which prevents racemization of the chiral centers and minimizes byproduct formation, ensuring a clean and efficient resolution. The trustworthiness of this protocol lies in the inherent specificity of the enzyme; if the reaction proceeds, it is a near certainty that the unreacted N-acetylated compound is the D-enantiomer.



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Caption: Principle of enzymatic kinetic resolution.

Experimental Protocol:

- **Solution Preparation:** Suspend N-Acetyl-D,L-Homophenylalanine in deionized water. Adjust the pH to 7.5-8.0 using a dilute aqueous solution of NaOH or LiOH. This pH is optimal for most commercial L-aminoacylases and ensures the substrate is fully dissolved.
- **Enzyme Addition:** Warm the solution to 37°C. Add L-aminoacylase (e.g., from *Aspergillus oryzae*, typically sold by activity units, U). The exact amount depends on the desired reaction time and substrate concentration.

- **Incubation:** Maintain the reaction at 37°C and pH 7.5-8.0 (using a pH-stat or periodic manual adjustment) for 12-24 hours. The progress is monitored by measuring the formation of the free L-amino acid via HPLC. The reaction is complete when ~50% conversion is achieved.
- **Enzyme Deactivation:** Once the reaction is complete, deactivate the enzyme by heating the solution to 80°C for 15 minutes or by adding a denaturing solvent.

Stage 3: Purification and Isolation

Causality: The separation of the unreacted **N-Acetyl-D-Homophenylalanine** from the newly formed L-Homophenylalanine is based on their differential solubility at varying pH levels. At an acidic pH, the free amino group of L-Homophenylalanine becomes protonated ($-\text{NH}_3^+$), making it more soluble in the aqueous phase, while the N-acetylated D-form, which lacks a free amino group, is less polar and will precipitate.

Experimental Protocol:

- **Acidification:** After enzyme deactivation, cool the reaction mixture to room temperature. Slowly add concentrated hydrochloric acid (HCl) to adjust the pH to ~2.
- **Precipitation:** Upon acidification, a white precipitate of **N-Acetyl-D-Homophenylalanine** will form. Cool the mixture in an ice bath for 1-2 hours to maximize precipitation.
- **Isolation:** Collect the solid product by vacuum filtration. Wash the filter cake with cold, acidic water (pH 2) to remove any co-precipitated salts or L-Homophenylalanine.
- **Drying:** Dry the purified **N-Acetyl-D-Homophenylalanine** in a vacuum oven at 40-50°C.
- **Recovery (Optional but Recommended):** The acidic filtrate contains L-Homophenylalanine hydrochloride. This can be neutralized, re-acetylated, and racemized for recycling to improve the overall process economy, a common practice in industrial synthesis.[8]

Analytical Characterization for Quality Control

Validation of the final product's identity, purity, and stereochemical integrity is paramount. A multi-pronged analytical approach is required.

Identity and Purity Assessment

Technique	Purpose	Expected Outcome
^1H and ^{13}C NMR	Structural confirmation	The spectra should show characteristic peaks corresponding to the acetyl group, the phenyl ring, and the aliphatic chain protons and carbons.
Mass Spectrometry	Molecular weight verification	A peak corresponding to the molecular ion $[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$ at $m/z \approx 222.11$ or 220.10 , respectively.
Reverse-Phase HPLC	Chemical purity assessment	A single major peak, indicating >98% purity, is typically required for research and development applications.

Enantiomeric Purity Determination

Causality: Enantiomeric excess (e.e.) is the most critical quality attribute. Chiral High-Performance Liquid Chromatography (HPLC) is the gold standard for this measurement. The method relies on a chiral stationary phase (CSP) that forms transient, diastereomeric complexes with the enantiomers. The difference in stability of these complexes leads to different retention times, allowing for their separation and quantification.[\[9\]](#)[\[10\]](#)

Protocol: Chiral HPLC Analysis

- **Column:** Use a column with a chiral stationary phase, such as one based on cyclodextrin, polysaccharide derivatives (e.g., Chiralpak series), or Pirkle-type phases.
- **Mobile Phase:** A typical mobile phase is a mixture of hexane/isopropanol or an aqueous buffer with an organic modifier, depending on the column chemistry.
- **Sample Preparation:** Dissolve a small amount of the synthesized **Acetyl-D-Homophenylalanine** in the mobile phase. Also prepare a standard of the racemic N-Acetyl-

D,L-Homophenylalanine to confirm the peak identities.

- **Analysis:** Inject the sample onto the HPLC system. The enantiomeric excess is calculated from the peak areas of the D- and L-enantiomers using the formula: $\text{e.e. (\%)} = [(\text{Area_D} - \text{Area_L}) / (\text{Area_D} + \text{Area_L})] \times 100$.
- **System Validation:** A successful resolution should yield an e.e. of >99% for the purified D-enantiomer.

Applications in Drug Development and Research

Acetyl-D-Homophenylalanine is not merely a chemical curiosity; it is a strategic building block with proven applications.

- **Peptide and Peptidomimetic Synthesis:** Its primary use is as a component in peptide synthesis.^{[2][11]} The N-acetyl group serves as a stable protecting group for the N-terminus. The D-configuration confers resistance to degradation by common proteases, which preferentially cleave L-amino acid peptide bonds, thus extending the in vivo half-life of peptide-based drugs.
- **Small Molecule Inhibitors:** Derivatives of homophenylalanine are key components in various small molecule therapeutics. Notably, β -homophenylalanine derivatives have been designed as potent and selective Dipeptidyl Peptidase-4 (DPP-4) inhibitors for the treatment of type 2 diabetes.^[12] The extended side chain of homophenylalanine allows for unique interactions within the active site of target enzymes, potentially leading to improved potency and selectivity.^[1]
- **Biochemical Probes:** In fundamental research, it can be incorporated into synthetic peptides used as probes to study enzyme-substrate interactions, protein folding mechanisms, and signal transduction pathways.^[2]

Conclusion

The chemoenzymatic synthesis of **Acetyl-D-Homophenylalanine** represents a classic and highly effective convergence of chemical synthesis and biocatalysis. This approach provides a reliable and scalable route to an enantiomerically pure, non-canonical amino acid that is of significant value to medicinal chemists and drug development professionals. Its unique

structural features offer a means to overcome common challenges in drug design, such as poor metabolic stability and target selectivity. As the demand for more sophisticated and durable therapeutics continues to grow, the strategic application of building blocks like **Acetyl-D-Homophenylalanine** will undoubtedly play an increasingly vital role.

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